

# H-Asp(Oet)-OEt.HCl: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: **H-Asp(Oet)-OEt.HCl**

Cat. No.: **B15545036**

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A Comprehensive Guide to L-Aspartic Acid Diethyl Ester Hydrochloride (**H-Asp(Oet)-OEt.HCl**) for Advanced Research and Development

This technical whitepaper provides an in-depth analysis of L-Aspartic acid diethyl ester hydrochloride, commonly referred to as **H-Asp(Oet)-OEt.HCl**. Targeted at researchers, scientists, and professionals in drug development, this document outlines the fundamental properties, synthesis applications, and key experimental considerations for this versatile amino acid derivative.

## Core Compound Identification

Identifier	Value
Chemical Name	L-Aspartic acid diethyl ester hydrochloride
Synonyms	H-Asp(OEt)-OEt·HCl, Diethyl L-aspartate hydrochloride
CAS Number	16115-68-7[1][2][3][4][5]
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>4</sub> ·HCl[1][6][7]
Molecular Weight	225.67 g/mol [1][2][8][9]

## Physicochemical Properties

A summary of the key physicochemical properties of **H-Asp(Oet)-OEt.HCl** is presented below, offering a baseline for experimental design and handling.

Property	Value	Source
Appearance	White to off-white solid/powder	<a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	105.0 to 109.0 °C	<a href="#">[1]</a>
Boiling Point	259.5 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point	97.5 °C	<a href="#">[1]</a>
Density	1.102 g/cm <sup>3</sup>	<a href="#">[1]</a>
Storage Temperature	0 °C	<a href="#">[1]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	<a href="#">[10]</a>

## Applications in Research and Development

**H-Asp(Oet)-OEt.HCl** is a crucial building block and intermediate in various synthetic processes, primarily within the pharmaceutical and agrochemical sectors.

### Pharmaceutical Development

As a derivative of L-aspartic acid, this compound is extensively used in peptide synthesis.[\[11\]](#) Its esterified carboxyl groups and the presence of a hydrochloride salt enhance its solubility and reactivity in organic solvents, making it a valuable reagent for constructing peptide backbones. It serves as an intermediate in the synthesis of diverse bioactive molecules and pharmaceuticals, particularly those targeting neurological disorders.[\[6\]](#)

### Agrochemical Synthesis

In the agricultural domain, **H-Asp(Oet)-OEt.HCl** is utilized in the formulation of fertilizers and plant growth regulators. Its application can promote healthier crop yields by enhancing nutrient

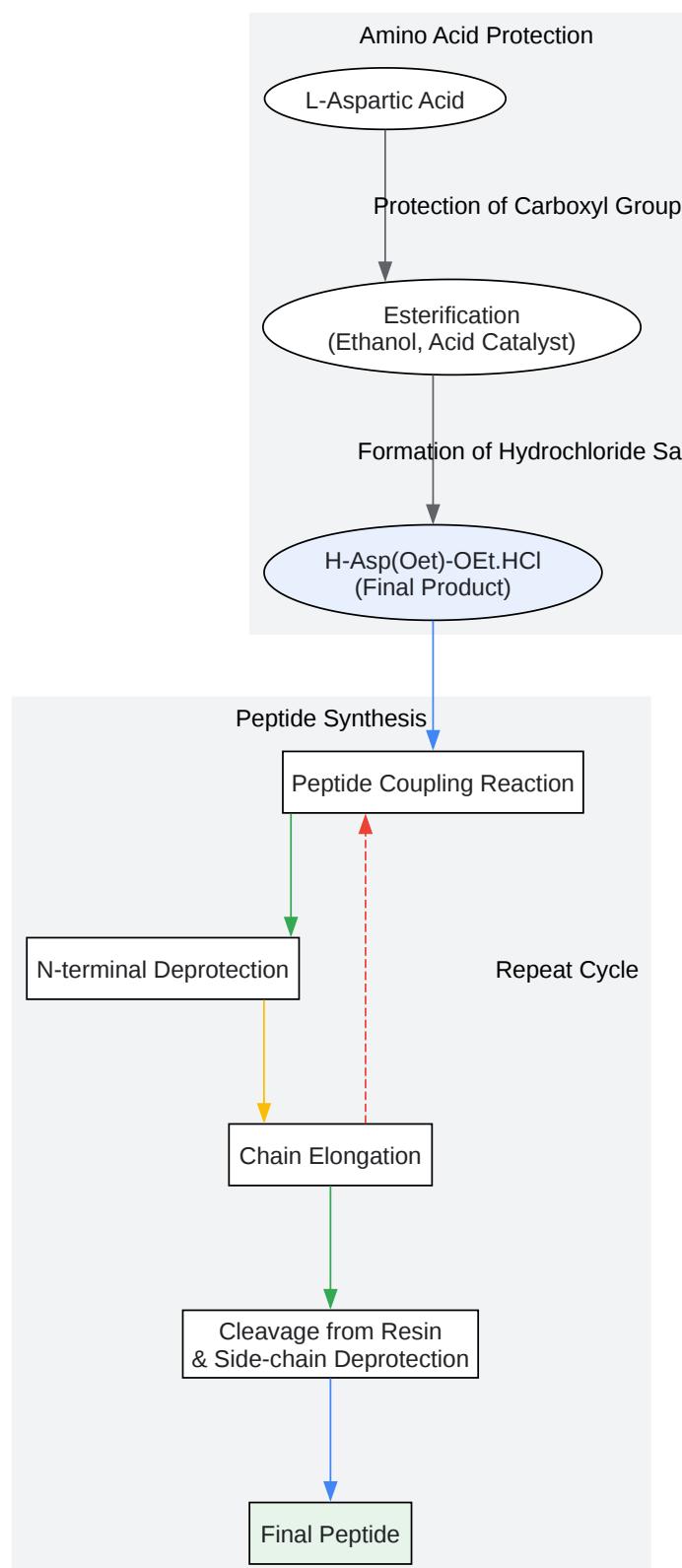
uptake in plants.[6]

## Ergogenic Supplements

Amino acids and their derivatives, including aspartic acid derivatives, are recognized for their potential as ergogenic supplements. They are studied for their influence on the secretion of anabolic hormones, providing fuel during exercise, and potentially preventing exercise-induced muscle damage.[2][12]

## Logical Workflow: Role in Peptide Synthesis

The primary application of **H-Asp(Oet)-OEt.HCl** is as a protected amino acid in solid-phase or solution-phase peptide synthesis. The following diagram illustrates its general workflow.

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General workflow for using **H-Asp(Oet)-OEt.HCl** in peptide synthesis.

# Experimental Protocols

While specific experimental protocols are highly dependent on the target molecule, a general procedure for the use of **H-Asp(Oet)-OEt.HCl** in a standard peptide coupling reaction is outlined below. This protocol is for illustrative purposes and requires optimization for specific applications.

**Objective:** To couple **H-Asp(Oet)-OEt.HCl** to a resin-bound amino acid in solid-phase peptide synthesis.

**Materials:**

- **H-Asp(Oet)-OEt.HCl**
- N-terminal protected amino acid bound to a solid support (e.g., Wang resin)
- Coupling agents (e.g., HBTU, HATU)
- Base (e.g., DIPEA, NMM)
- Anhydrous solvent (e.g., DMF, NMP)
- Inert gas atmosphere (e.g., Nitrogen, Argon)

**Methodology:**

- **Resin Swelling:** The resin-bound amino acid is swelled in the chosen solvent (e.g., DMF) for 30-60 minutes.
- **N-terminal Deprotection:** The N-terminal protecting group (e.g., Fmoc) is removed from the resin-bound amino acid using a suitable deprotection solution (e.g., 20% piperidine in DMF).
- **Washing:** The resin is thoroughly washed with the solvent to remove residual deprotection solution and byproducts.
- **Coupling Reaction:** a. In a separate vessel, **H-Asp(Oet)-OEt.HCl** (e.g., 3 equivalents) is dissolved in the solvent. b. The coupling agent (e.g., HBTU, 3 equivalents) and base (e.g., DIPEA, 6 equivalents) are added to the solution containing **H-Asp(Oet)-OEt.HCl**. c. The

mixture is pre-activated for a few minutes. d. The activated amino acid solution is added to the washed, deprotected resin. e. The reaction is allowed to proceed for 1-2 hours at room temperature with gentle agitation.

- Monitoring: The completion of the coupling reaction is monitored using a qualitative test (e.g., Kaiser test).
- Washing: Upon completion, the resin is thoroughly washed with the solvent to remove excess reagents and byproducts.
- Chain Elongation: The cycle of deprotection and coupling is repeated with the next desired amino acid until the peptide sequence is complete.

## Concluding Remarks

**H-Asp(Oet)-OEt.HCl** is a fundamental reagent in the field of synthetic chemistry, offering a reliable and efficient means to incorporate aspartic acid residues into peptides and other complex molecules. Its well-defined properties and commercial availability make it an indispensable tool for researchers. This guide provides the foundational knowledge required for its effective application in laboratory settings. Further research into its role in novel synthetic methodologies will continue to expand its utility in drug discovery and materials science.

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